

purification methods for 4-azidobenzaldehyde

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Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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Critical Safety Information

The key safety concern for **4-azidobenzaldehyde** is its **shock sensitivity**. Despite earlier safety data sheets (MSDS) not listing this hazard, testing by Dow Chemical scientists confirmed it is exceptionally explosive [1].

The table below summarizes the hazard and key handling recommendations:

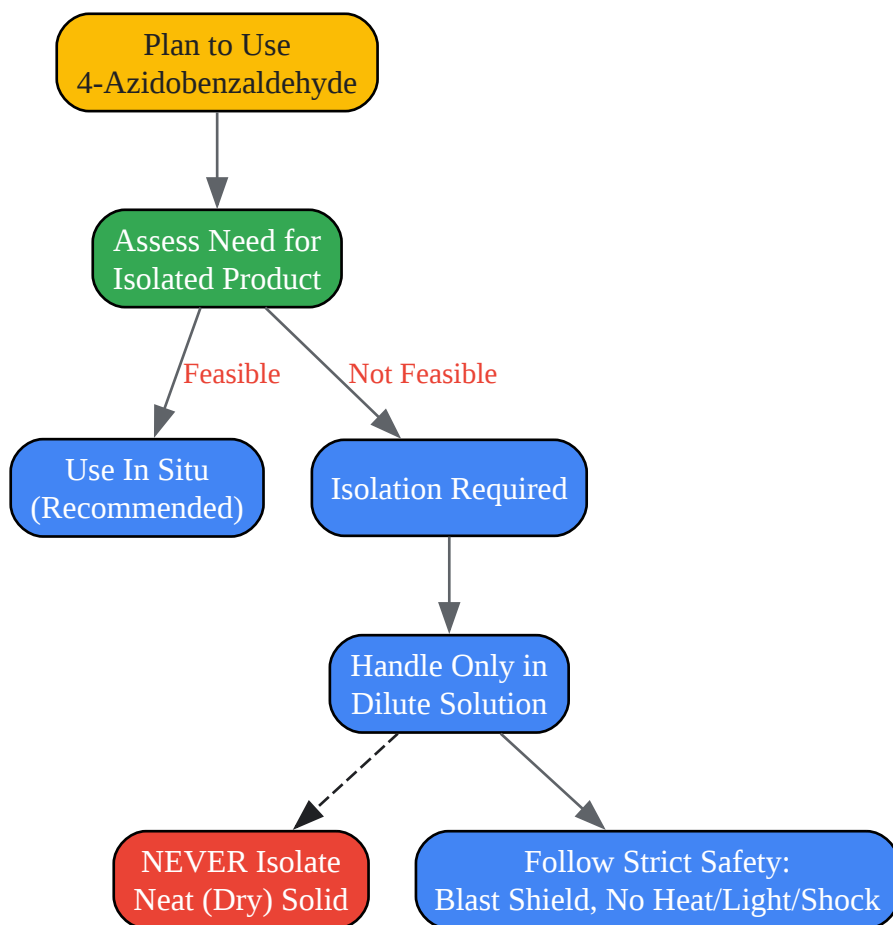
Property	Details	Source / Test Method
Shock Sensitivity	Positive (H ₅₀) value of ~11 kg-cm); sample converted to solid char with gas generation.	Drop weight impact test (ASTM D2540) [1]
Key Hazard	"Exceptionally explosive substance"; too shock-sensitive to be isolated in large quantities.	U.S. Patent 4,354,976 & Dow Chemical testing [1]
Primary Recommendation	Manipulate as a dilute solution ; avoid isolation in neat (pure) form.	[1]
Storage	Short-term at room temperature; long-term recommended at 2-6°C .	[2]

Experimental Handling Guidelines

Based on the safety data, follow these guidelines for any procedure involving **4-azidobenzaldehyde**:

- **Synthesize with Extreme Caution:** Use a blast shield and protect the compound from light, heat, and physical shock during synthesis [1].
- **Avoid Isolating the Neat Compound:** The safest approach is to **use the compound in situ** (within the reaction mixture it was prepared in) and immediately proceed to the next chemical step without isolating it [1] [3].
- **Maintain a Dilute Solution:** If isolation is unavoidable, never concentrate or dry the product. Keep it in a dilute solution to minimize risk [1].
- **Verify Updated Safety Data:** Always check for the most recent Safety Data Sheet (SDS), as suppliers like TCI America have updated their documentation to reflect these hazards [1].

The following diagram outlines the critical decision process for handling this compound safely:



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Frequently Asked Questions

Q: My old MSDS for 4-azidobenzaldehyde doesn't mention explosiveness. Is it safe? A: No. Older MSDS documents were not accurate. The compound has been proven to be shock-sensitive. You must obtain and follow the most updated Safety Data Sheet (SDS) from your supplier [1].

Q: Can I purify 4-azidobenzaldehyde using standard techniques like recrystallization? A: It is strongly discouraged. Techniques like recrystallization, which involve heating, cooling, scraping, and isolating a solid product, dramatically increase the risk of detonation by applying thermal and mechanical stress [1].

Q: What is the safest way to obtain this compound for my research? A: The safest strategy is to **generate it in situ** and use it immediately in the next reaction step without any attempt to isolate, purify, or concentrate it [1] [3]. Consider purchasing it as a pre-made dilute solution if commercially available.

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References

1. American Chemical Society: Chemical & Engineering Safety Letters [pubsapp.acs.org]
2. - 4 CAS NO: 24173-36-2 used in the synthesis of... azidobenzaldehyde [alfachemch.com]
3. A new route for the synthesis of highly substituted -aminoquinoline... [pubs.rsc.org]

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